

# Solubility Profile of N-Tert-butylacrylamide in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *N-Tert-butylacrylamide*

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This technical guide provides a comprehensive overview of the solubility of **N-Tert-butylacrylamide** (N-TBA) in various organic solvents. The data and methodologies presented herein are critical for professionals engaged in polymer chemistry, pharmaceutical formulation, and organic synthesis, where N-TBA is a key monomer and intermediate.

## Core Solubility Data

The solubility of **N-Tert-butylacrylamide** is significantly influenced by the nature of the solvent and the temperature. A systematic study published in the Journal of Chemical & Engineering Data provides extensive quantitative data on the solubility of N-TBA in a range of common organic solvents.<sup>[1][2][3][4]</sup> The following table summarizes the mole fraction solubility ( $x$ ) of N-TBA at various temperatures.

Temperature (K)	Dichloromethane	Ethanol	Ethyl Acetate	N,N-Dimethylacetamide (DMAC)	N,N-Dimethylformamide (DMF)	Formamide	Water
279.15	0.1682	0.1013	0.2015	0.5431	0.4567	0.0512	0.0115
284.15	0.1986	0.1198	0.2354	0.5898	0.5011	0.0613	0.0132
289.15	0.2331	0.1412	0.2741	0.6387	0.5478	0.0728	0.0151
294.15	0.2721	0.1659	0.3182	0.6896	0.5966	0.0859	0.0172
299.15	0.3163	0.1946	0.3683	0.7421	0.6473	0.1009	0.0196
304.15	0.3662	0.2278	0.4249	0.7959	0.6996	0.1181	0.0223
309.15	0.4225	0.2662	0.4885	0.8506	0.7533	0.1378	0.0253
314.15	0.4858	0.3106	0.5596	0.9059	0.8081	0.1605	0.0287
319.15	0.5568	0.3618	0.6385	-	0.8637	0.1866	0.0325
324.15	0.6361	0.4208	0.7258	-	0.9201	0.2166	0.0368
329.15	0.7245	0.4886	0.8217	-	-	0.2511	0.0417
334.15	0.8225	0.5663	0.9265	-	-	0.2907	0.0473
339.15	-	0.6551	-	-	-	0.3359	0.0536
344.15	-	0.7562	-	-	-	0.3876	0.0608
349.15	-	0.8709	-	-	-	0.4465	0.0691
353.15	-	-	-	-	-	0.5021	0.0768

Data sourced from the Journal of Chemical & Engineering Data.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

As evidenced by the data, the solubility of N-TBA generally increases with temperature across all tested solvents. The highest solubility is observed in N,N-dimethylacetamide (DMAC) and N,N-dimethylformamide (DMF), making them excellent choices for purification processes like

recrystallization.[3] Conversely, N-TBA exhibits sparse solubility in water.[1][5] Other sources indicate good solubility in ethanol and acetone.[5]

## Experimental Protocol for Solubility Determination

The presented solubility data was obtained using the synthetic method.[1][2][4] This experimental protocol is a standard technique for determining the solubility of a solid in a liquid. The following is a detailed description of the methodology.

### Materials and Apparatus:

- Solute: **N-Tert-butylacrylamide** (purity > 99%)
- Solvents: Ethyl acetate, ethanol, dichloromethane, water, formamide, N,N-dimethylformamide (DMF), and N,N-dimethylacetamide (DMAC) (analytical grade)
- Apparatus: A jacketed glass vessel equipped with a magnetic stirrer, a precision thermometer, and a laser light source and detector.

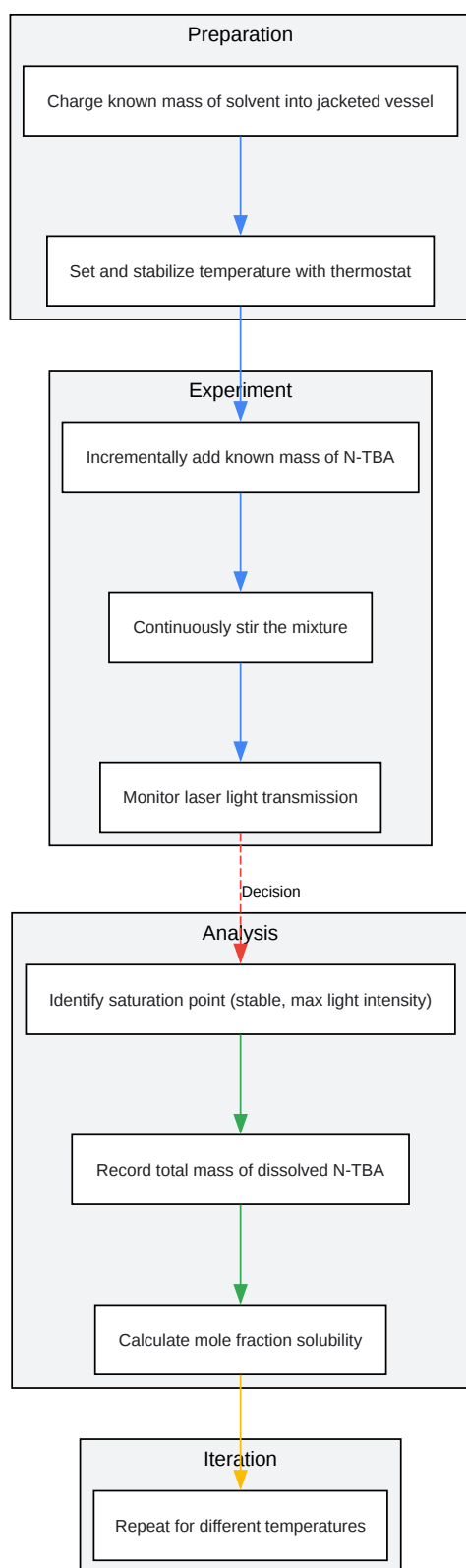
### Procedure:

- A known mass of the solvent is charged into the jacketed glass vessel.
- The temperature of the vessel is controlled by circulating a fluid from a thermostat bath.
- The solvent is continuously stirred to ensure thermal equilibrium.
- A known mass of **N-Tert-butylacrylamide** is incrementally added to the solvent at a constant temperature.
- The dissolution of the solid is monitored by observing the intensity of the laser light transmitted through the solution.
- The point at which the last solid particle dissolves, indicated by a stable and maximum light intensity, is considered the saturation point.
- The total mass of the solute added to the known mass of the solvent at that specific temperature is recorded to calculate the mole fraction solubility.

- This procedure is repeated at different temperatures to generate the solubility curve.

## Logical Workflow for Solubility Determination

The following diagram illustrates the logical workflow of the synthetic method for determining the solubility of **N-Tert-butylacrylamide**.

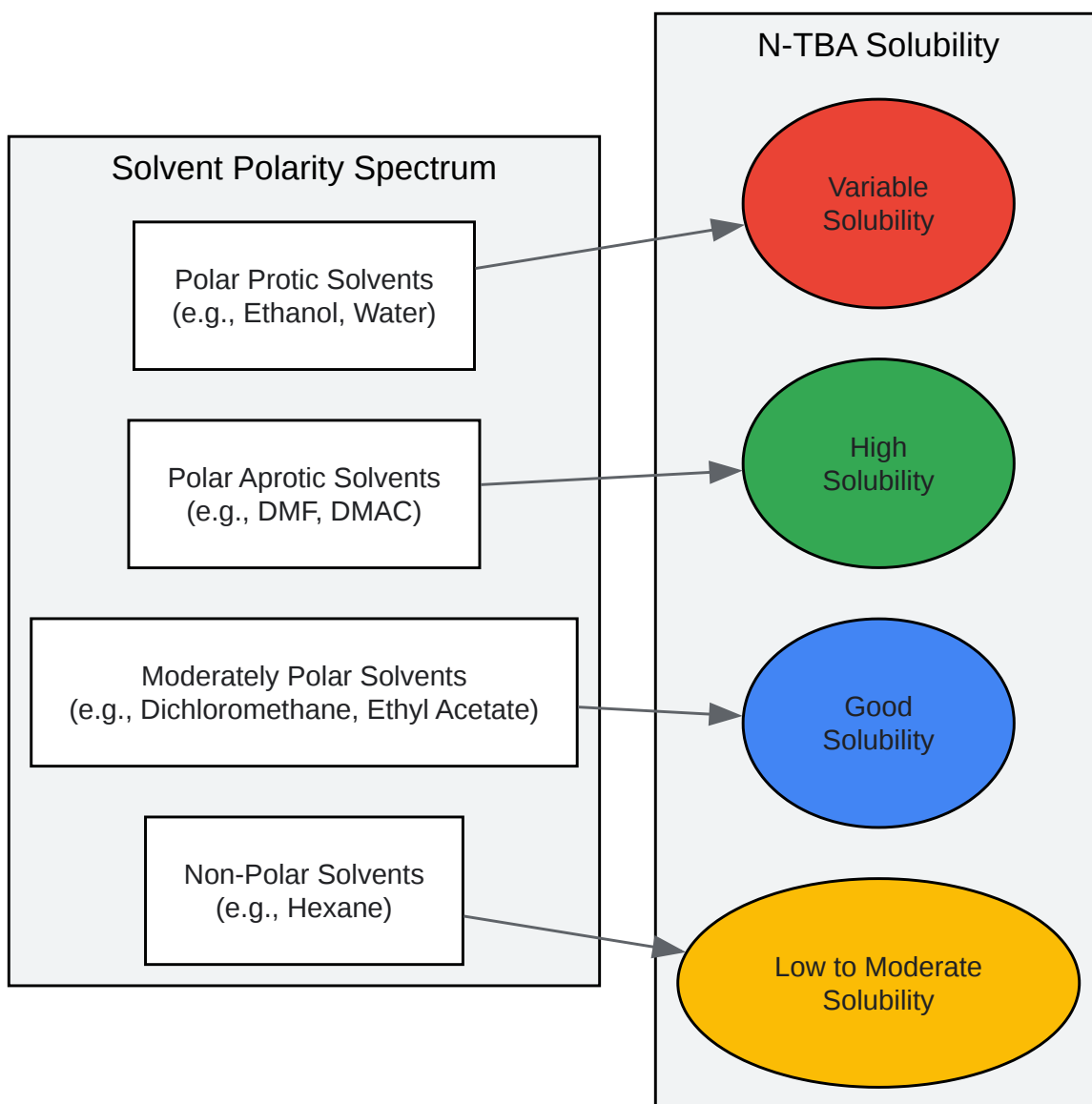


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Caption: Experimental workflow for solubility determination.

## Solvent Polarity and Solubility Relationship

The solubility of a solute is often correlated with the polarity of the solvent. The following diagram illustrates the general relationship between solvent polarity and the solubility of **N-Tert-butylacrylamide**, a moderately polar compound.



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Caption: Solvent polarity and N-TBA solubility relationship.

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## References

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